

Technical Guide: Physicochemical Properties of 4-Formyl-3-hydroxybenzonitrile

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Compound of Interest

Compound Name: 4-Formyl-3-hydroxybenzonitrile

Cat. No.: B1338046

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point of **4-formyl-3-hydroxybenzonitrile**, a key physicochemical parameter for substance identification, purity assessment, and formulation development. This document outlines the experimentally determined melting point, a detailed protocol for its measurement, and a workflow for compound characterization.

Core Compound Data

4-Formyl-3-hydroxybenzonitrile is an organic compound with the chemical formula C₈H₅NO₂. It is also known by its synonyms, including 4-Cyano-2-hydroxybenzaldehyde and 5-Cyano-2-formylphenol. The accurate determination of its melting point is a fundamental aspect of its chemical characterization.

Quantitative Data Summary

The melting point of a crystalline solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow temperature range. The reported melting point for **4-formyl-3-hydroxybenzonitrile** is presented below.

Parameter	Value	CAS Number
Melting Point	122-123 °C	84102-89-6

Experimental Protocol: Melting Point Determination

The following is a standard laboratory procedure for determining the melting point of a solid organic compound like **4-formyl-3-hydroxybenzonitrile** using a capillary melting point apparatus.

Objective: To determine the melting point range of a solid sample.

Materials:

- **4-formyl-3-hydroxybenzonitrile** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Ensure the **4-formyl-3-hydroxybenzonitrile** sample is completely dry. If necessary, dry the sample in a desiccator or a vacuum oven at an appropriate temperature below its melting point.
 - Place a small amount of the crystalline sample into a clean, dry mortar.
 - Gently grind the sample into a fine powder using a pestle. This ensures uniform packing in the capillary tube.
- Loading the Capillary Tube:
 - Tamp the open end of a capillary tube into the powdered sample. A small amount of the sample will enter the tube.

- Invert the tube and gently tap the sealed end on a hard surface to pack the sample down into the bottom of the tube.
- Repeat until a packed column of 2-3 mm in height is obtained. Uniform packing is crucial for an accurate measurement.
- Melting Point Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.
 - Set the initial temperature of the apparatus to approximately 10-15 °C below the expected melting point (122 °C).
 - Set the heating rate to a rapid setting (e.g., 10-20 °C per minute) to quickly approach the expected melting point.
 - Once the temperature is about 15 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute. A slow heating rate is critical for an accurate determination of the melting range.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.
 - Continue to heat slowly and record the temperature at which the last crystal melts completely. This is the end of the melting range.
- Data Recording and Analysis:
 - The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting (e.g., 122-123 °C).
 - A narrow melting range (1-2 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.
 - Allow the apparatus to cool before performing a second measurement for confirmation, if necessary.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the characterization of a chemical compound, including melting point determination.

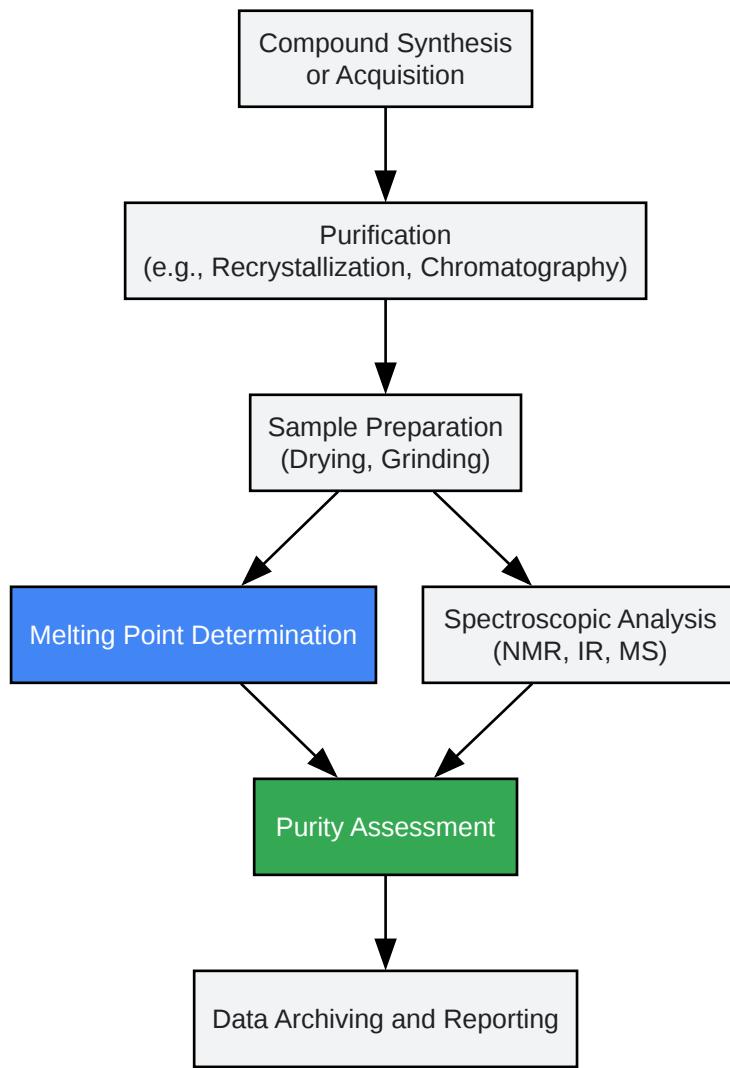


Figure 1: Workflow for Physicochemical Characterization

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Caption: Workflow for Physicochemical Characterization.

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